

Personal protective equipment for handling 2,6-Diethylaniline-d15

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Compound of Interest

Compound Name: 2,6-Diethylaniline-d15

Cat. No.: B1591745

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Essential Safety and Handling Guide for 2,6-Diethylaniline-d15

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2,6-Diethylaniline-d15** in a laboratory setting. The information is targeted towards researchers, scientists, and professionals in drug development to ensure safe and effective use of this compound.

Compound Identification and Hazards:

While a specific Safety Data Sheet (SDS) for **2,6-Diethylaniline-d15** is not readily available, the safety profile is expected to be very similar to its non-deuterated analog, 2,6-Diethylaniline. 2,6-Diethylaniline is classified as harmful if swallowed and may cause irritation to the skin, eyes, and respiratory tract.^[1] It is crucial to handle the deuterated compound with the same level of caution. Aromatic amines, as a class, are known for their potential toxicity.^{[2][3]}

Key Physical and Chemical Properties (of 2,6-Diethylaniline):

| Property | Value |
|-------------------|---------------------|
| Molecular Formula | C10H15N |
| Molecular Weight | 149.23 g/mol |
| Boiling Point | 243 °C |
| Melting Point | 3-4 °C |
| Flash Point | 123 °C |
| Density | 0.906 g/mL at 25 °C |

Source:[4][5][6][7]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment plan is mandatory to minimize exposure. The following table outlines the recommended PPE for various laboratory operations involving **2,6-Diethylaniline-d15**.

| Operation | Engineering Controls | Hand Protection | Eye/Face Protection | Respiratory Protection | Body Protection |
|--|---|--|--|--|---|
| Weighing and Aliquoting (Solid/Liquid) | Chemical fume hood or ventilated balance enclosure. | Nitrile or neoprene gloves (double-gloving recommended). | Safety glasses with side shields or chemical splash goggles. | N95/FFP2 respirator or higher, depending on the quantity and potential for aerosolization. | Lab coat. |
| Solution Preparation | Chemical fume hood. | Nitrile or neoprene gloves. | Chemical splash goggles or a face shield. | Recommended if handling large volumes or if ventilation is inadequate. | Lab coat. |
| Reaction Setup and Monitoring | Chemical fume hood. | Nitrile or neoprene gloves. | Safety glasses with side shields or chemical splash goggles. | Not generally required if work is performed in a certified fume hood. | Lab coat. |
| Waste Disposal | Well-ventilated area or chemical fume hood. | Chemical-resistant gloves (e.g., butyl rubber). | Chemical splash goggles and face shield. | Recommended, especially when handling concentrated waste. | Chemical-resistant apron over a lab coat. |

Source:[1][2][3][8][9]

Operational and Disposal Plans

Handling and Storage:

- Inert Atmosphere: To prevent degradation and isotopic exchange, handle and store **2,6-Diethylaniline-d15** under an inert atmosphere, such as dry nitrogen or argon.[\[10\]](#)[\[11\]](#)
- Moisture Protection: This compound is likely hygroscopic. Use thoroughly dried glassware and handle in a dry environment to prevent hydrogen-deuterium (H-D) exchange, which can compromise isotopic purity.[\[11\]](#)
- Storage Conditions: Store in a cool, dry, and well-ventilated area in a tightly sealed, clearly labeled container.[\[3\]](#)[\[5\]](#) Protection from light is also recommended by storing in amber vials or in the dark.[\[10\]](#)
- Ventilation: All handling procedures should be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[\[1\]](#)[\[12\]](#)

Spill Response:

- Evacuate and Alert: Immediately evacuate the spill area and inform colleagues.
- Don PPE: Before cleanup, put on the appropriate PPE, including respiratory protection.
- Containment: For liquid spills, absorb with an inert material such as vermiculite, sand, or a commercial absorbent. For solid spills, gently cover to avoid raising dust.
- Collection: Carefully collect the contaminated material into a sealed, labeled waste container.
- Decontamination: Clean the spill area with a suitable solvent, followed by washing with soap and water.
- Waste Disposal: Dispose of all contaminated materials as hazardous waste according to institutional and local regulations.[\[8\]](#)

Disposal Plan:

- Waste Classification: **2,6-Diethylaniline-d15** waste should be treated as hazardous chemical waste.
- Containerization: Collect all waste containing this compound in a dedicated, properly labeled, and sealed container.

- Disposal Method: Dispose of the waste through a licensed chemical waste disposal company. Do not pour down the drain.^{[1][5][13]} Consult with your institution's environmental health and safety department for specific guidance.

Experimental Protocols

Donning and Doffing PPE:

Properly putting on (donning) and taking off (doffing) PPE is crucial to prevent contamination.^[8]

Donning Sequence:

- Lab Coat: Put on a clean, properly fitting lab coat and fasten it completely.
- Respirator (if required): Perform a seal check to ensure a proper fit.
- Eye Protection: Put on safety glasses, goggles, or a face shield.
- Gloves: Put on the first pair of gloves. If double-gloving, put the second pair on over the first, ensuring the cuffs of the lab coat are tucked in.

Doffing Sequence:

- Gloves: Remove the outer pair of gloves (if used), followed by the inner pair, using a technique that avoids touching the outside of the gloves with bare skin.
- Lab Coat: Remove the lab coat by rolling it inside out, without touching the exterior surface.
- Eye Protection: Remove eye protection from the back of the head.
- Respirator (if used): Remove the respirator from the back.
- Hand Hygiene: Wash hands thoroughly with soap and water immediately after removing all PPE.

Workflow for Handling 2,6-Diethylaniline-d15

Caption: Logical workflow for handling 2,6-Diethylaniline-d15.

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